

# A Comprehensive Technical Guide to the Physical Properties of 5-Methylisoxazole-3-carboxaldehyde

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## Compound of Interest

**Compound Name:** 5-Methylisoxazole-3-carboxaldehyde

**Cat. No.:** B1306195

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## Introduction

**5-Methylisoxazole-3-carboxaldehyde** is a heterocyclic organic compound that serves as a vital building block in the synthesis of a wide array of more complex molecules.<sup>[1][2]</sup> With the chemical formula  $C_5H_5NO_2$ , its structural framework, featuring an isoxazole ring substituted with a methyl and a formyl group, makes it a versatile intermediate in medicinal chemistry and agrochemical development.<sup>[3]</sup> This document provides an in-depth overview of its core physical properties, experimental methodologies for their determination, and its role in synthetic pathways.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **5-Methylisoxazole-3-carboxaldehyde** are summarized below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>5</sub> NO <sub>2</sub>
Molecular Weight	111.10 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	62254-74-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to light yellow crystal or solid <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	30-34 °C (lit.) <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	53-57 °C at 8 mmHg
Density	1.189 ± 0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[1]</a>
Flash Point	56 °C (132.8 °F) - closed cup <a href="#">[2]</a>
Vapor Pressure	0.099 mmHg at 25°C <a href="#">[1]</a>
Refractive Index	1.516 <a href="#">[1]</a>
Solubility	Slightly soluble in water; readily soluble in organic solvents like alcohols, ethers, and ketones. <a href="#">[1]</a>
Purity	Typically available at ≥94% or 95% purity. <a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols for Property Determination

The accurate determination of physical properties is fundamental to chemical research and development. Below are detailed methodologies for measuring the key physical constants of **5-Methylisoxazole-3-carboxaldehyde**.

### 1. Melting Point Determination (Capillary Method)

The melting point of a solid is a critical indicator of its purity. The open capillary method is a standard and widely used technique.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover or Büchi), capillary tubes (sealed at one end), thermometer, and a sample of **5-Methylisoxazole-3-carboxaldehyde**.

- Procedure:

- A small, finely powdered sample of the compound is packed into a capillary tube to a depth of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as it approaches the expected melting range.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.

## 2. Boiling Point Determination (Vacuum Distillation)

For compounds that may decompose at their atmospheric boiling point, distillation under reduced pressure (vacuum distillation) is employed.

- Apparatus: A distillation setup including a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, a vacuum pump, and a manometer.
- Procedure:
  - The sample is placed in the round-bottom flask with boiling chips.
  - The apparatus is assembled and sealed, ensuring all joints are airtight.
  - The system is evacuated to the desired pressure (e.g., 8 mmHg), which is monitored with a manometer.
  - The flask is heated gently.
  - The temperature is recorded when the liquid begins to boil and a steady condensation of vapor is observed on the thermometer bulb. This temperature is the boiling point at the

recorded pressure.

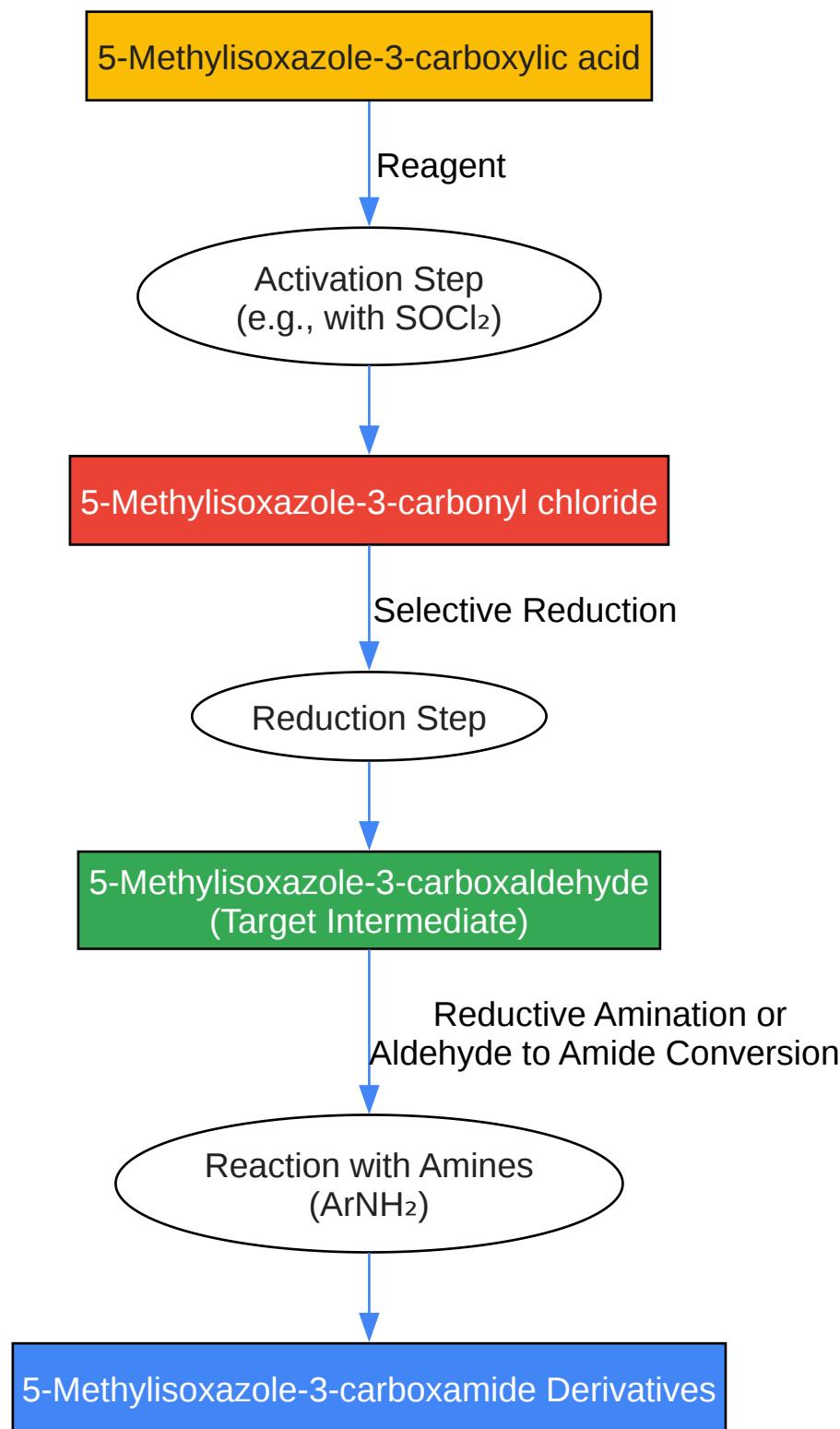
### 3. Solubility Assessment

Solubility is determined by observing the dissolution of a solute in a solvent.

- Apparatus: Test tubes, vortex mixer, a set of common laboratory solvents (e.g., water, ethanol, acetone, diethyl ether).
- Procedure:
  - A small, measured amount of **5-Methylisoxazole-3-carboxaldehyde** (e.g., 10 mg) is placed into a test tube.
  - A small volume of the chosen solvent (e.g., 1 mL) is added.
  - The mixture is agitated using a vortex mixer at a controlled temperature (e.g., 25 °C).
  - The mixture is visually inspected for the disappearance of the solid phase.
  - If the solid dissolves completely, it is deemed "soluble." If it remains undissolved, it is "insoluble" or "slightly soluble." The process can be quantified by gradually adding more solute until saturation is reached.

## Role in Chemical Synthesis: A Workflow Example

**5-Methylisoxazole-3-carboxaldehyde** is a key intermediate. For instance, it can be synthesized from 5-methylisoxazole-3-carboxylic acid and subsequently used to create various carboxamide derivatives, which have been investigated for potential antitubercular activities.<sup>[5]</sup> The logical workflow below illustrates this synthetic pathway.



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Caption: Synthetic pathway from carboxylic acid to carboxamide derivatives via the aldehyde intermediate.

## Safety and Handling

Proper handling of **5-Methylisoxazole-3-carboxaldehyde** is essential in a laboratory setting. It is classified as a flammable solid and can be harmful if swallowed.[2] It may cause irritation to the skin, eyes, and respiratory system.[1]

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[1][6] In case of dust formation, use a dust mask.[2]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[6][7] It should be kept away from sources of ignition.[1]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1] If ingested or in case of extensive skin contact, seek medical attention.[6]

This guide provides a foundational understanding of the physical properties and handling of **5-Methylisoxazole-3-carboxaldehyde** for professionals engaged in chemical research and drug development.

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